

Operational Safety Guide: 4-Ethoxy-3-hydroxyphenylacetic Acid Disposal

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Compound of Interest

Compound Name:	4-Ethoxy-3-hydroxyphenylacetic Acid
CAS No.:	26691-28-1
Cat. No.:	B3041292

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Executive Summary & Chemical Identity

This guide provides an authoritative, step-by-step protocol for the disposal of **4-Ethoxy-3-hydroxyphenylacetic Acid** (EHPA). Unlike generic "lab trash," this compound requires specific handling due to its dual functionality as both a carboxylic acid and a phenol. Improper disposal can lead to aquatic toxicity and regulatory violations under local environmental protection acts.

Chemical Verification:

- Chemical Name: **4-Ethoxy-3-hydroxyphenylacetic Acid**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- CAS Number: 26691-28-1[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Molecular Formula: C₁₀H₁₂O₄
- Key Functional Groups: Carboxylic Acid (-COOH), Phenolic Hydroxyl (-OH), Ethoxy Ether (-OEt).

Immediate Action Card: Spills & Exposure

Print this section and post it near the weighing station.

Scenario	Immediate Action Protocol
Minor Solid Spill (< 5g)	1. Dampen a paper towel with water (prevents dust).2. Wipe up solid.3.[6] Place in Solid Chemical Waste bin (NOT regular trash).4. Clean surface with 70% Ethanol.
Major Solid Spill (> 5g)	1. Evacuate immediate area.2. Wear N95/P100 respirator (dust hazard).3. Scoop into a dedicated waste jar.4. Label "Debris contaminated with Phenolic Acid."
Skin Contact	1. Do not use solvent (increases absorption).2. Wash with soap and copious water for 15 mins.3.[7] Seek medical attention if irritation (redness) persists.[8]
Eye Contact	1. Flush with eyewash station for 15 mins (hold eyelids open).2. Mandatory medical evaluation (phenols can cause corneal damage).

Technical Justification for Disposal Logic

To understand why we dispose of EHPA in specific streams, we must analyze its chemical behavior.

The "Phenolic Trap"

While the carboxylic acid moiety (pKa ~4.5) makes this compound water-soluble in basic conditions, the phenolic group (pKa ~10) presents a specific hazard. Phenolic compounds are often regulated strictly in wastewater because they are toxic to aquatic life and can interfere with municipal biological treatment systems.

- Directive: Never dispose of EHPA down the drain, even if neutralized.

Chemical Compatibility

EHPA is a reducing agent (due to the phenolic -OH).

- Incompatibility: It reacts vigorously with strong oxidizers (e.g., Nitric Acid, Perchlorates) and can generate heat or fire.
- Segregation: It must be stored and disposed of away from oxidative waste streams.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Compound & Contaminated Debris)

Scope: Expired pure substance, weighing boats, contaminated gloves, and paper towels.

- Segregation: Do not mix with "Sharps" or "Biohazard" waste.
- Containerization: Use a wide-mouth HDPE (High-Density Polyethylene) or glass jar.
- Labeling:
 - Primary Constituent: "**4-Ethoxy-3-hydroxyphenylacetic Acid**"^{[1][2][3][4][5]}
 - Hazard Class: Irritant (Xi)
 - Waste Code: Label as "Non-Halogenated Organic Solid."
- Disposal Path: High-Temperature Incineration.

Protocol B: Liquid Waste (Mother Liquors & HPLC Effluent)

Scope: Reaction mixtures or HPLC waste containing EHPA.

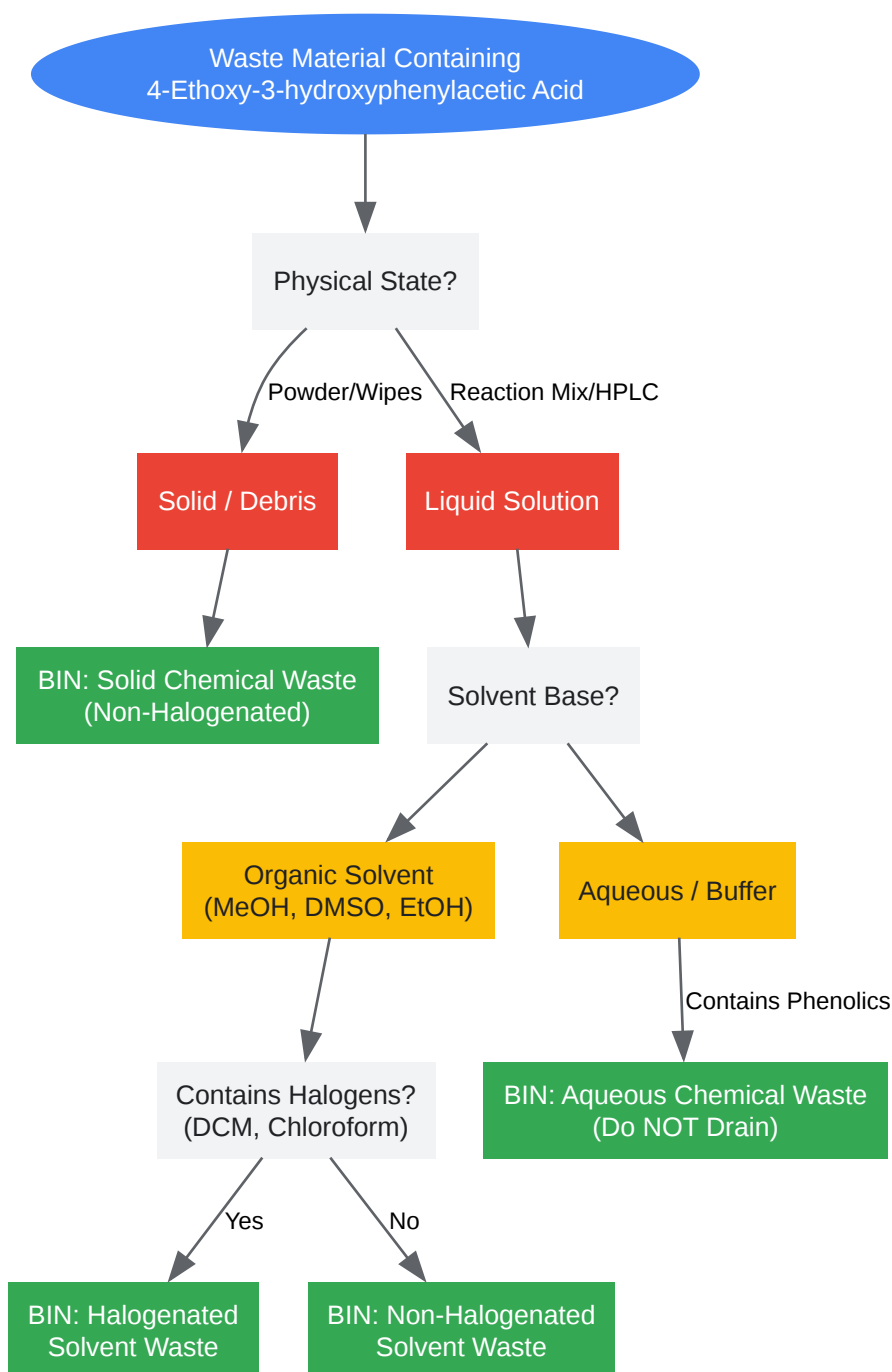
- Solvent Assessment:
 - Scenario 1: Organic Solvent (Methanol/Acetonitrile): Collect in "Non-Halogenated Organic Solvent" carboy.

- Scenario 2: Aqueous Buffer: If the concentration is $>0.1\%$, do not drain. Collect in "Aqueous Chemical Waste" carboy.
- pH Check: Ensure the waste container is not highly acidic ($\text{pH} < 2$) or highly basic ($\text{pH} > 12$) if mixing with general organic waste, to prevent unexpected reactions in the drum.
- Halogen Check: EHPA contains no halogens (Cl, Br, F). Do not place in "Halogenated Waste" unless it is dissolved in a halogenated solvent (e.g., Dichloromethane).

Visualized Workflows

Disposal Decision Tree

This logic flow ensures you select the correct waste stream every time.

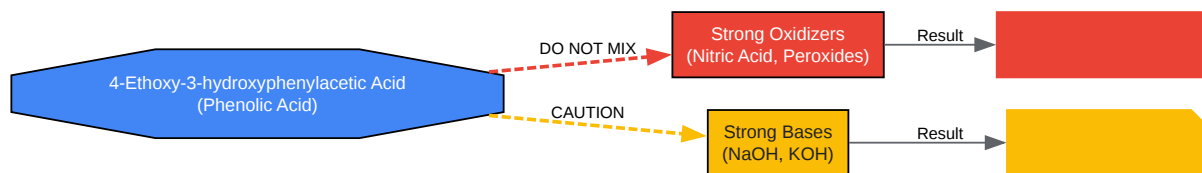


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Figure 1: Decision logic for segregating EHPA waste streams. Note that aqueous solutions are diverted from the drain due to phenolic content.

Segregation & Compatibility

Improper storage or disposal mixing is a leading cause of lab accidents.



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Figure 2: Chemical compatibility chart. Strictly segregate EHPA from strong oxidizers in both storage and waste accumulation areas.

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